

# Triolein standard CAS number and molecular weight

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## Compound of Interest

Compound Name: *Triolein (Standard)*

Cat. No.: *B8008067*

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## Technical Data Sheet: Triolein Standard

This technical guide provides core information regarding the chemical and physical properties of the triolein standard for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties of Triolein

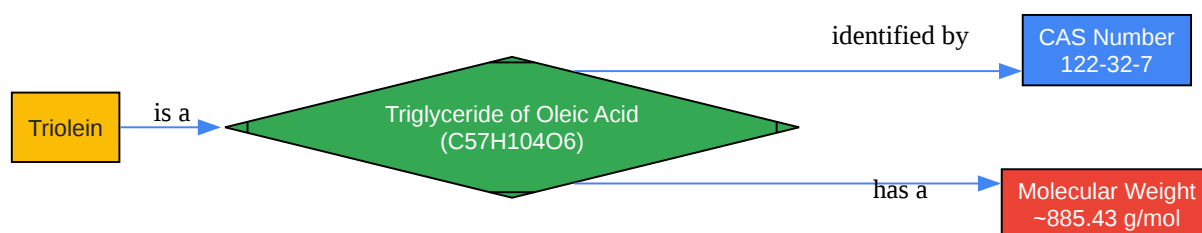
Triolein is a triglyceride formed from the esterification of glycerol with three units of oleic acid. [1] It is a significant component of many natural oils and fats. The following table summarizes its key identifiers and molecular properties.

Property	Value	Source(s)
CAS Number	122-32-7	[2][3][4][5][6][7][8]
Molecular Formula	C57H104O6	[1][3][4]
Molecular Weight	885.43 g/mol	[2][8]
885.4 g/mol	[1]	
885.4321 g/mol	[3]	
885.45 g/mol	[4]	
Synonyms	Glyceryl trioleate, Oleic triglyceride	[2][4][6]

Note on Molecular Weight: The minor variations in molecular weight reported across different sources are typically due to differences in isotopic abundance considerations and the precision of the calculation methods used by each database. For most laboratory applications, a value of 885.43 g/mol is suitable.

## Logical Relationship of Triolein Identification

The following diagram illustrates the relationship between the common name, chemical structure, and standard identifiers for triolein.



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A diagram showing the logical flow from the common name of Triolein to its chemical nature and standard identifiers.

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## References

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